

Personal protective equipment for handling 2,2'-Azobis(2-amidinopropane)

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Compound of Interest

Compound Name: 2,2'-Azobis(2-amidinopropane)

Cat. No.: B079431

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Essential Safety and Handling Guide for 2,2'-Azobis(2-amidinopropane)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2'-Azobis(2-amidinopropane)** dihydrochloride (AAPH). The following information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identification:

- Name: **2,2'-Azobis(2-amidinopropane)** dihydrochloride
- Synonyms: AAPH, 2,2'-Azobis(isobutyramidine) dihydrochloride[1]
- CAS Number: 2997-92-4[1]

Hazard Summary:

AAPH is classified as a hazardous chemical.[1] Key hazards include:

- Self-heating: May catch fire.[1][2]
- Harmful if swallowed: Causes acute oral toxicity.[1][3]

- Skin Sensitization: May cause an allergic skin reaction.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[4\]](#)
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[\[2\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling AAPH. It is crucial to wear the appropriate protective equipment to prevent exposure.[\[1\]](#)

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles. [1] [3]	OSHA 29 CFR 1910.133 or European Standard EN166 [1] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and appropriate protective clothing to prevent skin exposure. [1] [3] [4]	EU Directive 89/686/EEC and the standard EN 374 [3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation occurs. [1]	OSHA 29 CFR 1910.134 or European Standard EN 149 [1]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

2. Personal Preparation:

- Wash hands thoroughly before and after handling the substance.[4]
- Don the required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid dust formation.[1]
- Do not get the chemical in eyes, on skin, or on clothing.[1]
- Avoid ingestion and inhalation.[1]
- Use non-sparking tools to prevent ignition.[5]

4. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- Store at temperatures below 40°C; refrigeration is recommended to maintain product quality.
[1][5]
- Keep away from strong oxidizing agents and strong acids.[1]

Spill and Emergency Procedures

Spill Response:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent the product from entering drains or waterways.[1]
- Clean-up:
 - Wear full protective equipment, including respiratory protection.[2]
 - For dry spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[1][5] Avoid generating dust.[1]

- Do not flush into the sanitary sewer system.[1]

First Aid Measures:

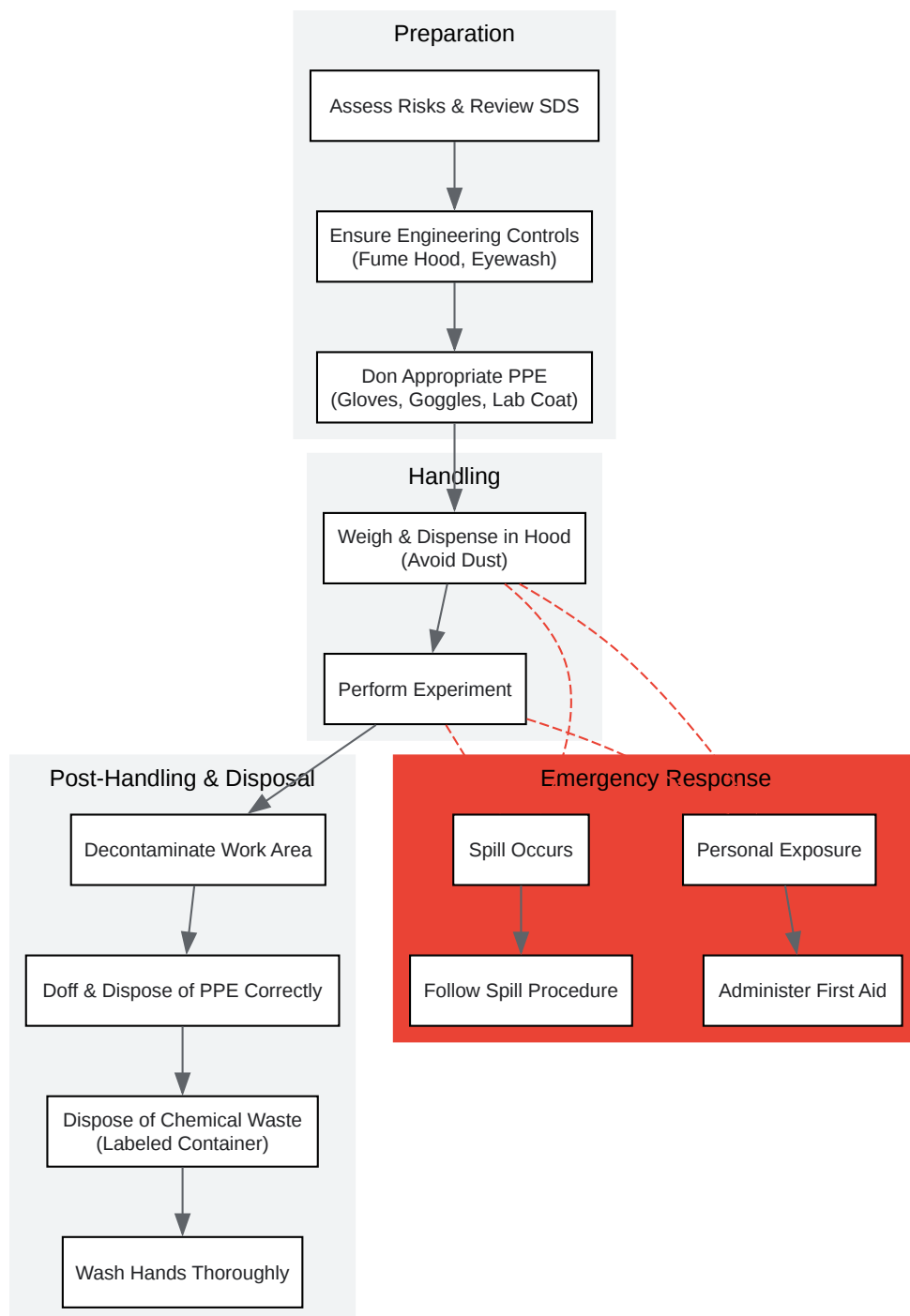
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[4]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation or rash occurs, seek medical advice.[1][3] Remove and wash contaminated clothing before reuse.[3]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][5]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention.[1][3]

Disposal Plan

- Chemical Waste: Dispose of the chemical and its container in accordance with all applicable federal, state, and local regulations.[2] The material should be disposed of in an approved waste disposal plant.[2]
- Contaminated PPE: Contaminated work clothing should not be allowed out of the workplace and should be disposed of as hazardous waste.[3]

Workflow for Safe Handling of AAPH

Workflow for Safe Handling of 2,2'-Azobis(2-amidinopropane)

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